

Fluo-5F: An In-depth Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Fluo-5F*
Cat. No.: *B1263414*

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Fluo-5F is a high-performance fluorescent indicator dye used for the quantitative measurement of intracellular calcium (Ca^{2+}) concentrations. As an analogue of the widely used Fluo-4, **Fluo-5F** is specifically engineered with a lower binding affinity for Ca^{2+} , making it exceptionally well-suited for detecting high-amplitude and transient calcium signals that might saturate other indicators. This guide provides a comprehensive technical overview of **Fluo-5F**, including its core properties, primary applications, detailed experimental protocols, and its role in signaling pathway analysis.

Core Properties and Mechanism of Action

Fluo-5F is typically introduced to cells in its acetoxymethyl (AM) ester form, which is cell-permeant. Once inside the cell, ubiquitous intracellular esterases cleave the AM ester groups, rendering the molecule impermeable to the cell membrane and trapping it within the cytoplasm. In its Ca^{2+} -free form, **Fluo-5F** is essentially non-fluorescent. However, upon binding to intracellular calcium, its fluorescence intensity increases by over 100-fold.^{[1][2][3][4]} This significant increase in fluorescence allows for sensitive detection of changes in intracellular Ca^{2+} levels.

The dye is compatible with excitation by argon-ion laser sources at 488 nm, making it a versatile tool for a range of applications including confocal microscopy, flow cytometry, and high-throughput microplate screening.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Quantitative Data

The following table summarizes the key quantitative properties of **Fluo-5F**.

Property	Value
Dissociation Constant (Kd) for Ca ²⁺	~2.3 μM [1] [2] [3] [4] [5]
Excitation Wavelength (max)	494 nm [1] [2] [3]
Emission Wavelength (max)	516 nm [1] [2] [3]
Molar Extinction Coefficient	Not explicitly found for Fluo-5F, but related dyes range from 27,000 to 270,000 cm ⁻¹ M ⁻¹ [6]
Quantum Yield (ΦF)	Not explicitly found for Fluo-5F, but related dyes range from 0.01 to 0.33 [6]
Fluorescence Intensity Increase	>100-fold [1] [3] [4]

Primary Applications in Research and Drug Development

Fluo-5F's lower affinity for Ca²⁺ makes it ideal for studying cellular phenomena characterized by large and rapid calcium transients, in the range of 1 μM to 1 mM.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)

- **Neuroscience:** Monitoring Ca²⁺ dynamics in neurons during processes like neurotransmitter release and synaptic plasticity.
- **Muscle Physiology:** Investigating Ca²⁺ release and reuptake during muscle contraction and relaxation cycles.
- **High-Throughput Screening (HTS):** In drug discovery, **Fluo-5F** is used in cell-based assays to screen large compound libraries for their effects on Ca²⁺ signaling pathways.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Signal Transduction Research: Elucidating the role of Ca^{2+} as a second messenger in various signaling cascades.

Experimental Protocols

Cell Loading with Fluo-5F, AM

This protocol outlines the standard procedure for loading live cells with the cell-permeant **Fluo-5F**, AM ester.

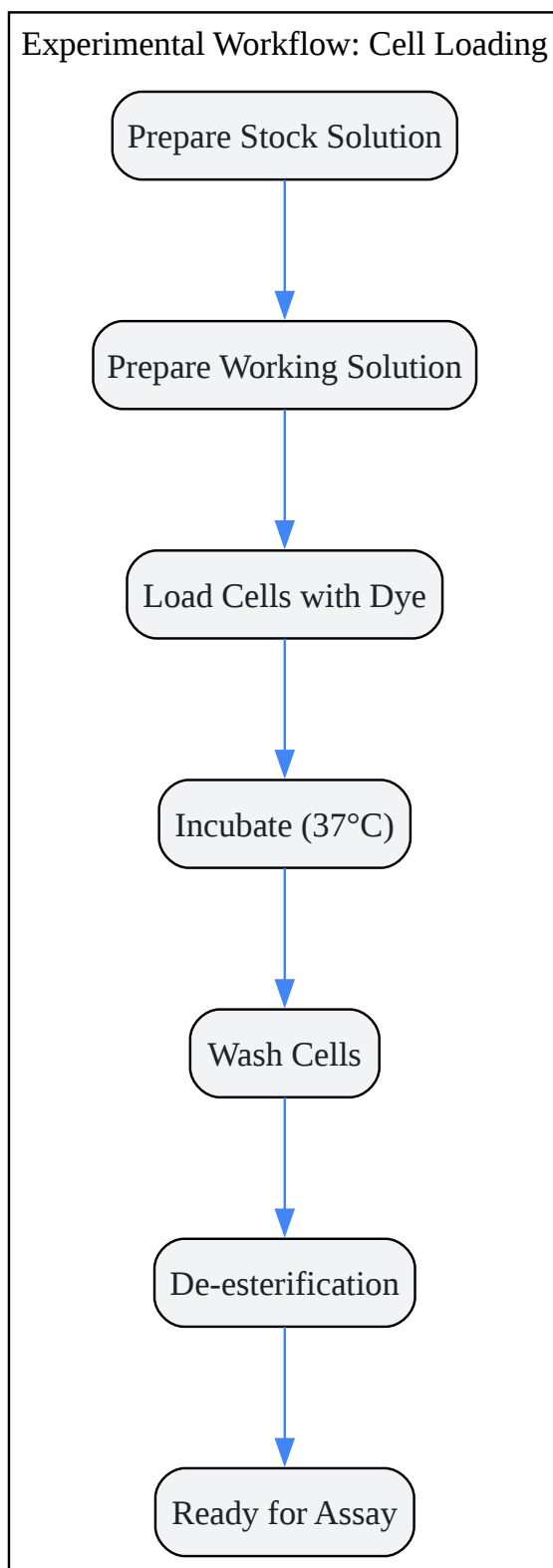
Materials:

- **Fluo-5F**, AM
- High-quality, anhydrous Dimethyl Sulfoxide (DMSO)
- Pluronic® F-127 (optional, to aid dispersion)
- Hanks' Balanced Salt Solution with HEPES (HHBS) or other suitable physiological buffer
- Probenecid (optional, to prevent dye leakage)

Procedure:

- Prepare Stock Solution: Prepare a 2 to 5 mM stock solution of **Fluo-5F**, AM in anhydrous DMSO.[2][4] Store unused stock solution in single-use aliquots at -20°C .
- Prepare Working Solution: On the day of the experiment, dilute the **Fluo-5F**, AM stock solution to a final working concentration of 2 to 20 μM in the desired buffer (e.g., HHBS).[2] For most cell lines, a final concentration of 4-5 μM is recommended.[2][4]
 - Optional: To improve the aqueous solubility of the AM ester, 0.04% Pluronic® F-127 can be included in the working solution.[2]
 - Optional: If cells contain organic anion transporters that can extrude the de-esterified dye, 1-2 mM probenecid can be added to the working solution to reduce leakage.[2]
- Cell Loading: Replace the cell culture medium with the **Fluo-5F**, AM working solution.

- Incubation: Incubate the cells at 37°C for 30 to 60 minutes.^[2] The optimal incubation time may need to be determined empirically for different cell types.
- Wash: After incubation, remove the loading solution and wash the cells with fresh HHBS or your buffer of choice to remove any excess extracellular dye.^[2]
- De-esterification: Incubate the cells for an additional 30 minutes at 37°C to ensure complete cleavage of the AM esters by intracellular esterases.
- Assay: The cells are now loaded with **Fluo-5F** and ready for the calcium flux assay.



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Caption: A generalized workflow for loading live cells with **Fluo-5F**, AM.

Calcium Flux Measurement

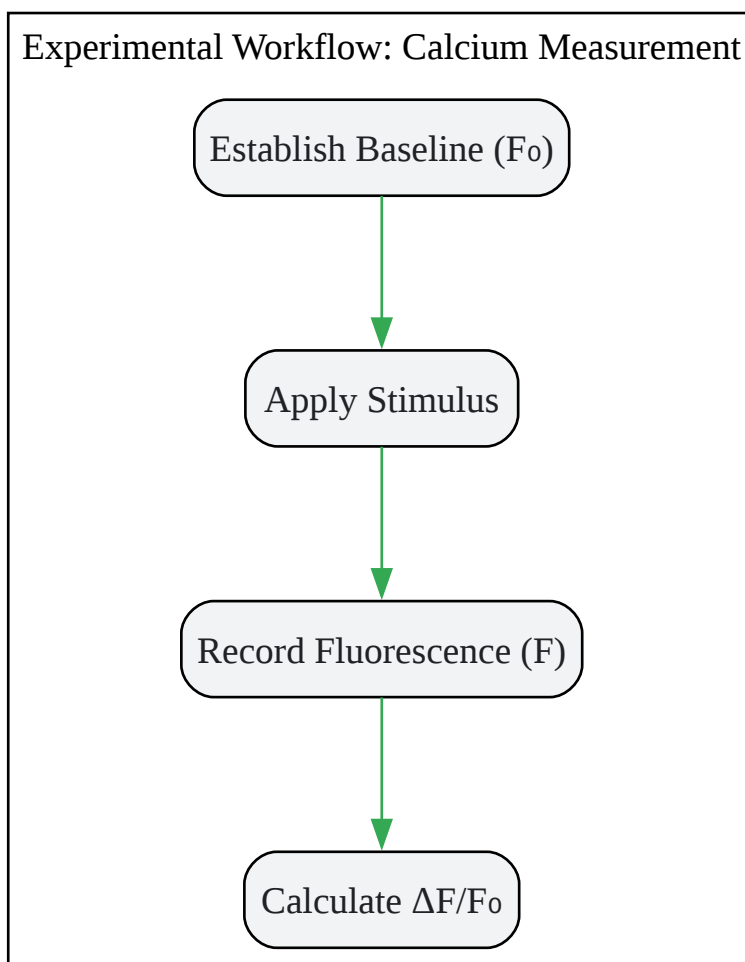
This protocol describes the general steps for measuring changes in intracellular Ca^{2+} using **Fluo-5F**.

Instrumentation:

- Fluorescence microscope, plate reader, or flow cytometer with appropriate filter sets (Excitation ~490 nm, Emission ~525 nm).[\[2\]](#)[\[4\]](#)

Procedure:

- **Establish Baseline:** Measure the baseline fluorescence intensity (F_0) of the loaded cells before applying any stimulus.
- **Apply Stimulus:** Add the agonist, antagonist, or compound of interest to the cells. For plate readers with injectors, this can be automated.
- **Record Fluorescence:** Immediately begin recording the fluorescence intensity (F) over time.
- **Data Analysis:** The change in intracellular Ca^{2+} is typically represented as the ratio of the change in fluorescence to the initial baseline fluorescence ($\Delta F/F_0$).



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Caption: A simplified workflow for a typical calcium flux assay.

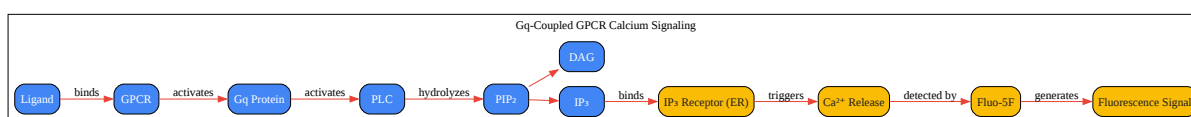
Visualization of a Key Signaling Pathway

Fluo-5F is frequently employed to study Gq-protein-coupled receptor (GPCR) signaling pathways, which are pivotal in many physiological processes.

Gq-Coupled GPCR Signaling

Activation of Gq-coupled GPCRs leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).^{[11][12]} IP₃ then binds to its receptor on the endoplasmic

reticulum, triggering the release of stored Ca^{2+} into the cytoplasm.[11] This rise in intracellular Ca^{2+} is what **Fluo-5F** detects.



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Caption: The canonical Gq-coupled GPCR signaling pathway leading to intracellular calcium release.

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